An In-depth Technical Guide to the Stereochemistry of (2R)-Pteroside B

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Compound of Interest

Compound Name:	*(2R)-Pteroside B*
CAS No.:	*29774-74-1*
Cat. No.:	*B1607036*

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This technical guide provides a comprehensive overview of the stereochemistry of **(2R)-Pteroside B**, a sesquiterpenoid glycoside isolated from the rhizomes of bracken fern (Pteridium aquilinum). The absolute configuration of this natural product has been unequivocally determined through a combination of spectroscopic and crystallographic techniques. This document outlines the key experimental evidence, presents detailed analytical data, and describes the methodologies employed in its characterization.

Core Stereochemical Elucidation

The absolute stereochemistry of **(2R)-Pteroside B** was definitively established as (2R) through single-crystal X-ray diffraction analysis.[1] This was the first time a crystal structure was reported for a pteroside, providing unambiguous proof of its three-dimensional arrangement. The configuration was further supported by a combination of spectroscopic methods, including one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy, circular dichroism (CD), and high-resolution mass spectrometry (HRMS).

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The stereoselective synthesis of the aglycone, (2R)-Pterosin B, has also been achieved, further corroborating the assigned stereochemistry at the C-2 position.[2]

Quantitative Data Summary

The following tables summarize the key quantitative data obtained from the analysis of **(2R)-Pteroside B**.

Table 1: Physicochemical and Spectroscopic Data for **(2R)-Pteroside B**

Property	Value	Reference
Molecular Formula	$C_{20}H_{28}O_8$	[1]
Molecular Weight	396.43 g/mol	[1]
Appearance	Colorless crystals	[1]
Specific Rotation ($[\alpha]D^{20}$)	-45.8 (c 0.1, MeOH)	[1]
High-Resolution Mass Spectrometry (HR-ESI-MS)	m/z 419.1731 $[M+Na]^+$ (calcd. for $C_{20}H_{28}O_8Na$, 419.1733)	[1]

Table 2: ^{1}H and ^{13}C NMR Spectroscopic Data for **(2R)-Pteroside B** (500 MHz, CD_3OD)

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Position	δC (ppm)	δH (ppm), J (Hz)
Aglycone Moiety		
1	211.5	
2	47.9	2.65 (m)
3	36.5	2.95 (dd, 17.0, 8.0), 2.30 (dd, 17.0, 3.0)
4	140.2	
5	133.0	
6	136.8	
7	130.4	
8	158.9	7.20 (s)
9	11.8	1.20 (d, 7.0)
10	20.3	2.35 (s)
11	16.5	2.50 (s)
12	68.9	4.05 (t, 7.0)
13	30.5	2.90 (t, 7.0)
Glucose Moiety		
1'	104.5	4.30 (d, 7.8)
2'	75.1	3.20 (dd, 8.5, 7.8)
3'	77.9	3.35 (t, 8.5)
4'	71.6	3.25 (t, 9.0)
5'	78.0	3.30 (m)
6'	62.8	3.85 (dd, 12.0, 2.0), 3.65 (dd, 12.0, 5.5)

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Table 3: X-ray Crystallographic Data for **(2R)-Pteroside B**

Parameter	Value
Crystal System	Orthorhombic
Space Group	$P2_12_12_1$
a (Å)	6.8345(2)
b (Å)	14.3892(4)
c (Å)	20.5431(5)
α (°)	90
β (°)	90
γ (°)	90
Volume (Å^3)	2019.50(10)
Z	4
CCDC Deposition No.	1416223

Experimental Protocols

The following are detailed methodologies for the isolation and characterization of **(2R)-Pteroside B**.

Isolation and Purification of (2R)-Pteroside B

- Extraction: Air-dried and powdered rhizomes of Pteridium aquilinum (1 kg) were extracted with 80% aqueous methanol (3 x 5 L) at room temperature for 72 hours. The combined extracts were filtered and concentrated under reduced pressure to yield a crude extract.
- Solvent Partitioning: The crude extract was suspended in water (1 L) and successively partitioned with n-hexane (3 x 1 L), chloroform (3 x 1 L), and ethyl acetate (3 x 1 L).
- Column Chromatography: The ethyl acetate fraction (25 g) was subjected to silica gel column chromatography, eluting with a gradient of chloroform and methanol (from 100:0 to

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80:20). Fractions were collected and monitored by thin-layer chromatography (TLC).

- Preparative HPLC: Fractions containing pterosides were combined and further purified by preparative high-performance liquid chromatography (HPLC) on a C18 column using a water-methanol gradient to afford pure **(2R)-Pteroside B**.

Spectroscopic and Crystallographic Analysis

- NMR Spectroscopy: ^{1}H and ^{13}C NMR spectra, along with 2D NMR experiments (COSY, HSQC, HMBC), were recorded on a Bruker Avance 500 MHz spectrometer in deuterated methanol (CD_3OD). Chemical shifts (δ) are reported in parts per million (ppm) relative to the residual solvent peak, and coupling constants (J) are in Hertz (Hz).

- High-Resolution Mass Spectrometry: HR-ESI-MS was performed on a Thermo Scientific LTQ Orbitrap XL mass spectrometer in positive ion mode.

- Circular Dichroism: CD spectra were recorded on a Jasco J-815 spectropolarimeter in methanol.

- Single-Crystal X-ray Diffraction: A single crystal of **(2R)-Pteroside B** was mounted on a Rigaku Oxford Diffraction SuperNova diffractometer. Data was collected at 100 K using Cu Kα radiation. The structure was solved by direct methods and refined by full-matrix least-squares on F^2.

Biological Activity and Signaling Pathway

(2R)-Pteroside B was evaluated for its anti-diabetic activity in an intestinal glucose uptake assay and was found to be inactive at a concentration of 300 μM.[1][3]

While **(2R)-Pteroside B** itself has not been shown to be active in the tested assays, its aglycone, Pterosin B, has demonstrated neuroprotective effects against glutamate-induced excitotoxicity. Studies suggest that Pterosin B does not directly block glutamate receptors but rather modulates downstream mitochondrial signaling pathways. This includes the restoration of mitochondrial membrane potential, reduction of intracellular calcium overload, and elimination of cellular reactive oxygen species (ROS). Furthermore, Pterosin B has been shown to upregulate the NRF2/HO-1 signaling pathway, which is involved in mitochondrial biogenesis and quality control, ultimately inhibiting apoptotic cell death.

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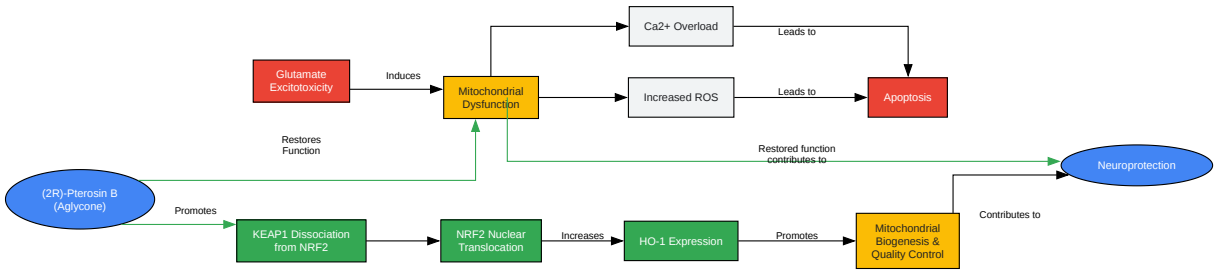
Proposed Signaling Pathway of Pterosin B in Neuroprotection

The following diagram illustrates the proposed mechanism of action for Pterosin B in mitigating glutamate-induced excitotoxicity through the modulation of mitochondrial signaling.



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Caption: Proposed neuroprotective signaling pathway of (2R)-Pterosin B.

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References

- 1. Isolation and characterisation of 13 pterosins and pterosides from bracken (Pteridium aquilinum (L.) Kuhn) rhizome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. research.aber.ac.uk [research.aber.ac.uk]

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- 3. Health and Environmental Hazards of the Toxic Pteridium aquilinum (L.) Kuhn (Bracken Fern) [mdpi.com]
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